

Isomorellinol: A Technical Guide to its Natural Source and Isolation

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Compound of Interest

Compound Name: *Isomorellinol*

Cat. No.: *B15581204*

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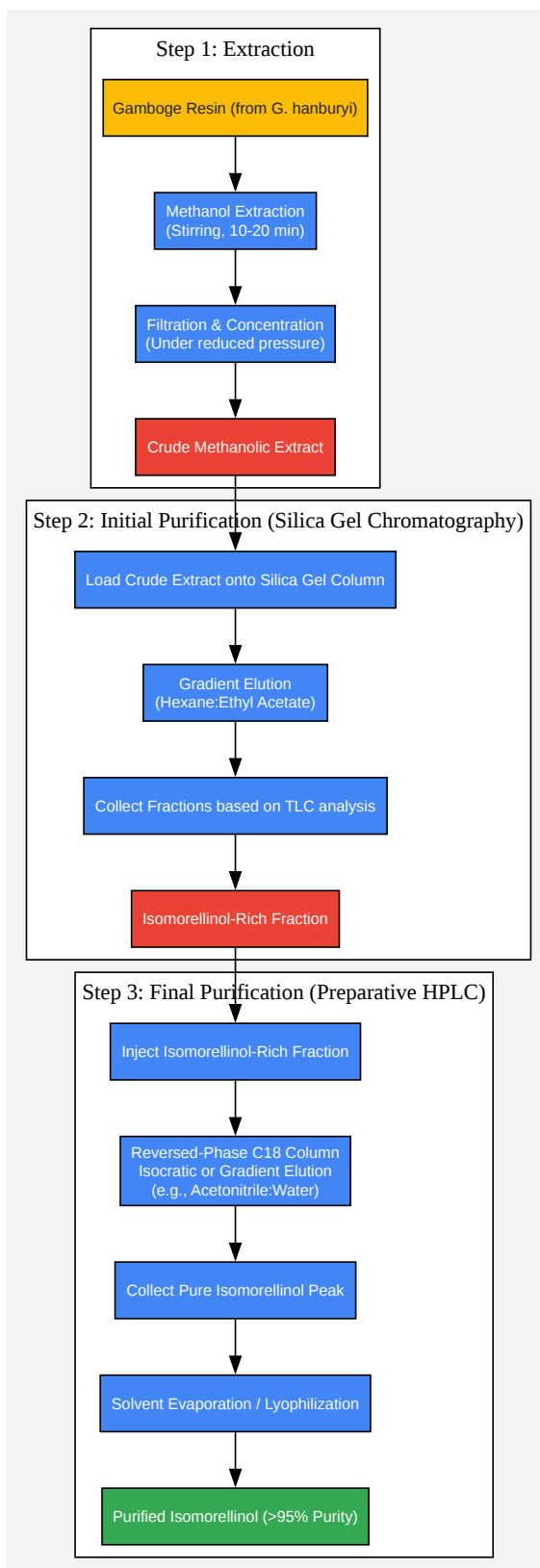
This document provides a comprehensive technical overview of **Isomorellinol**, a caged xanthone with significant biological activity. It details its primary natural source, a complete methodology for its isolation and purification, and its mechanism of action in inducing apoptosis.

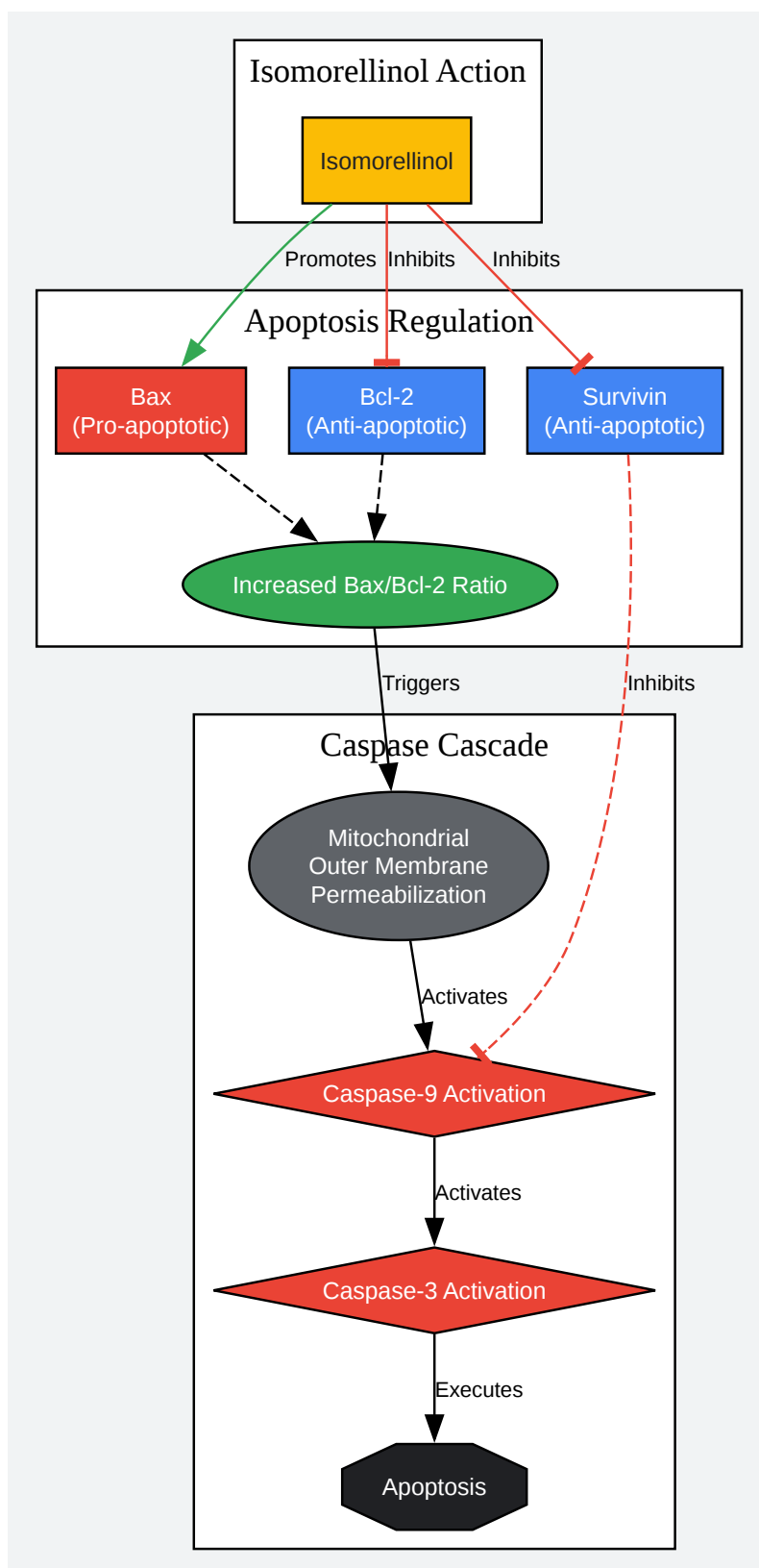
Natural Source

Isomorellinol is a naturally occurring polyprenylated caged xanthone. The primary and most commercially relevant source of this compound is the yellow-brown gum resin, known as gamboge, obtained from the tree *Garcinia hanburyi* Hook. f., which belongs to the Clusiaceae (Guttiferae) family. This tree is native to Southeast Asia, including countries like Thailand, Cambodia, and Vietnam. While **Isomorellinol** is a characteristic compound of *G. hanburyi*, other related caged xanthenes are found in various *Garcinia* species, making the genus a rich source of these structurally complex and biologically active molecules.

Isolation and Purification of Isomorellinol

The isolation of **Isomorellinol** from its natural source is a multi-step process involving extraction followed by several chromatographic purification stages. The protocol described below is a synthesized methodology based on established procedures for separating caged xanthenes from *Garcinia hanburyi* resin.





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